

# An In-depth Technical Guide to Tetraphenyl Orthosilicate (CAS Number: 1174-72-7)

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## Compound of Interest

Compound Name: *Tetraphenoxy silane*

Cat. No.: *B073000*

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## Introduction

This technical guide provides a comprehensive overview of the chemical and physical properties of Tetraphenyl Orthosilicate (CAS No. 1174-72-7). While this document will detail available information regarding its synthesis, purification, and analytical characterization, it is important to note that publicly available data on its biological activity, mechanism of action, and specific effects on signaling pathways are currently limited. This guide aims to consolidate the existing knowledge and provide a framework for future research and development.

## Chemical Identification and Physical Properties

Tetraphenyl orthosilicate, also known as **tetraphenoxy silane**, is an organosilicon compound with the central silicon atom bonded to four phenoxy groups.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	1174-72-7
Molecular Formula	C <sub>24</sub> H <sub>20</sub> O <sub>4</sub> Si
Molecular Weight	400.50 g/mol <a href="#">[1]</a>
IUPAC Name	Tetraphenyl silicate
Synonyms	Tetraphenoxy silane, Phenyl silicate

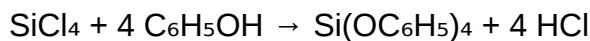
Table 2: Physicochemical Properties

Property	Value	Source
Physical State	Solid, white powder or light pink chunky solid. <a href="#">[2]</a>	PubChem
Melting Point	47-50 °C (117-122 °F)	ChemSrc <a href="#">[3]</a>
Boiling Point	467.3 ± 18.0 °C at 760 mmHg <a href="#">[3]</a>	ChemSrc
Density	1.2 ± 0.1 g/cm <sup>3</sup> <a href="#">[3]</a>	ChemSrc
Flash Point	160.4 ± 23.1 °C <a href="#">[3]</a>	ChemSrc
Solubility	Insoluble in water. <a href="#">[4]</a> Soluble in most common organic solvents like benzene, acetone, and ether.	CAMEO Chemicals, Google Patents
Vapor Pressure	0.0 ± 1.1 mmHg at 25°C	ChemSrc <a href="#">[3]</a>

## Synthesis and Purification

### Synthesis

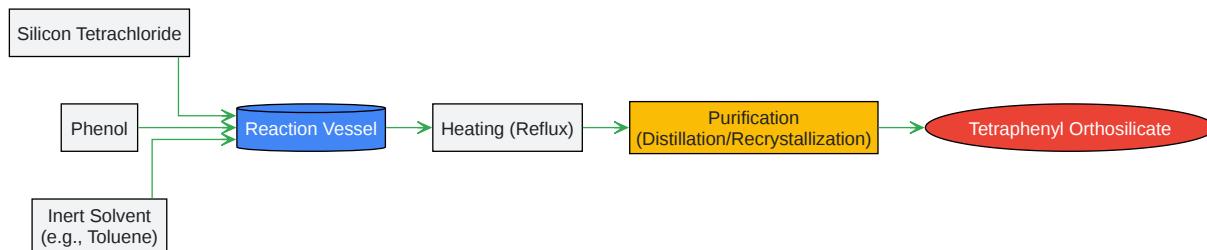
The primary method for synthesizing tetraphenyl orthosilicate involves the reaction of silicon tetrachloride (SiCl<sub>4</sub>) with phenol (C<sub>6</sub>H<sub>5</sub>OH)[\[5\]](#). The overall reaction is as follows:



A general experimental protocol, based on descriptions in patent literature, is provided below.

#### Experimental Protocol: Synthesis of Tetraphenyl Orthosilicate

- **Reaction Setup:** A reaction vessel equipped with a stirrer, reflux condenser, and a dropping funnel is charged with a suitable inert solvent such as toluene or xylene.
- **Reactant Addition:** Phenol is dissolved in the solvent. Silicon tetrachloride is then added dropwise to the phenol solution while stirring. The reaction is exothermic, and the addition rate should be controlled to maintain a manageable reaction temperature. To drive the reaction to completion and remove the hydrogen chloride byproduct, a stream of inert gas (e.g., nitrogen) can be bubbled through the reaction mixture, or a base (e.g., pyridine) can be added to act as an HCl scavenger.
- **Reaction Conditions:** The reaction mixture is typically heated to reflux for several hours to ensure complete reaction. The progress of the reaction can be monitored by the cessation of HCl evolution.
- **Work-up:** After cooling, the reaction mixture may be filtered to remove any precipitated salts (if a base was used). The solvent is then removed under reduced pressure to yield the crude tetraphenyl orthosilicate.



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**Figure 1:** General workflow for the synthesis of Tetraphenyl Orthosilicate.

## Purification

Recrystallization is a common method for purifying solid organic compounds like tetraphenyl orthosilicate. The choice of solvent is critical for successful purification.

### Experimental Protocol: Recrystallization of Tetraphenyl Orthosilicate

- **Solvent Selection:** A suitable solvent is one in which tetraphenyl orthosilicate has high solubility at elevated temperatures and low solubility at room temperature or below. Common solvents to screen for recrystallization include ethanol, isopropanol, or mixed solvent systems like hexane/ethyl acetate[6].
- **Dissolution:** The crude tetraphenyl orthosilicate is dissolved in a minimal amount of the chosen hot solvent to form a saturated solution.
- **Hot Filtration (Optional):** If insoluble impurities are present, the hot solution is filtered through a pre-heated funnel to remove them.
- **Crystallization:** The hot, clear solution is allowed to cool slowly and undisturbed to room temperature, followed by further cooling in an ice bath to maximize crystal formation[7][8][9][10][11].
- **Isolation and Drying:** The purified crystals are collected by vacuum filtration, washed with a small amount of cold solvent, and then dried under vacuum to remove any residual solvent.

## Analytical Characterization

While specific spectral data for tetraphenyl orthosilicate is not readily available in the searched literature, standard analytical techniques can be employed for its characterization. The following sections describe the expected methodologies.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used to determine the purity of tetraphenyl orthosilicate and identify any volatile impurities.

#### Experimental Protocol: GC-MS Analysis

- **Sample Preparation:** A dilute solution of tetraphenyl orthosilicate is prepared in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- **GC Conditions:** A gas chromatograph equipped with a capillary column (e.g., a non-polar or medium-polarity column like DB-5ms) is used. The oven temperature program would typically start at a low temperature, ramp up to a high temperature to ensure elution of the compound, and then hold.
- **MS Conditions:** An electron ionization (EI) source is commonly used. The mass spectrometer would be set to scan a mass range appropriate for the molecular weight of tetraphenyl orthosilicate and its expected fragments.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are essential for confirming the structure of the synthesized compound.

#### Experimental Protocol: NMR Analysis

- **Sample Preparation:** A small amount of the purified tetraphenyl orthosilicate is dissolved in a deuterated solvent, typically chloroform-d ( $\text{CDCl}_3$ ), in an NMR tube.
- $^1\text{H}$  NMR: The spectrum is expected to show signals in the aromatic region (approximately 7.0-8.0 ppm) corresponding to the protons of the four phenyl groups.
- $^{13}\text{C}$  NMR: The spectrum will show characteristic signals for the aromatic carbons. The carbon atoms directly attached to the oxygen will appear at a different chemical shift compared to the other aromatic carbons.

## Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule.

#### Experimental Protocol: FTIR Analysis

- **Sample Preparation:** A small amount of the solid sample can be analyzed directly using an Attenuated Total Reflectance (ATR) accessory, or a KBr pellet can be prepared.
- **Expected Absorptions:** The FTIR spectrum of tetraphenyl orthosilicate is expected to show characteristic absorption bands for:
  - Si-O-C stretching vibrations.
  - Aromatic C-H stretching and bending vibrations.
  - C=C stretching vibrations of the aromatic rings.

Table 3: Expected FTIR Peak Assignments

Wavenumber (cm <sup>-1</sup> )	Assignment
~3100-3000	Aromatic C-H stretch
~1600, ~1490	Aromatic C=C stretch
~1240	Aryl-O stretch
~1100-900	Si-O-C stretch
~900-675	Aromatic C-H out-of-plane bend

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound.

### Experimental Protocol: Mass Spectrometry Analysis

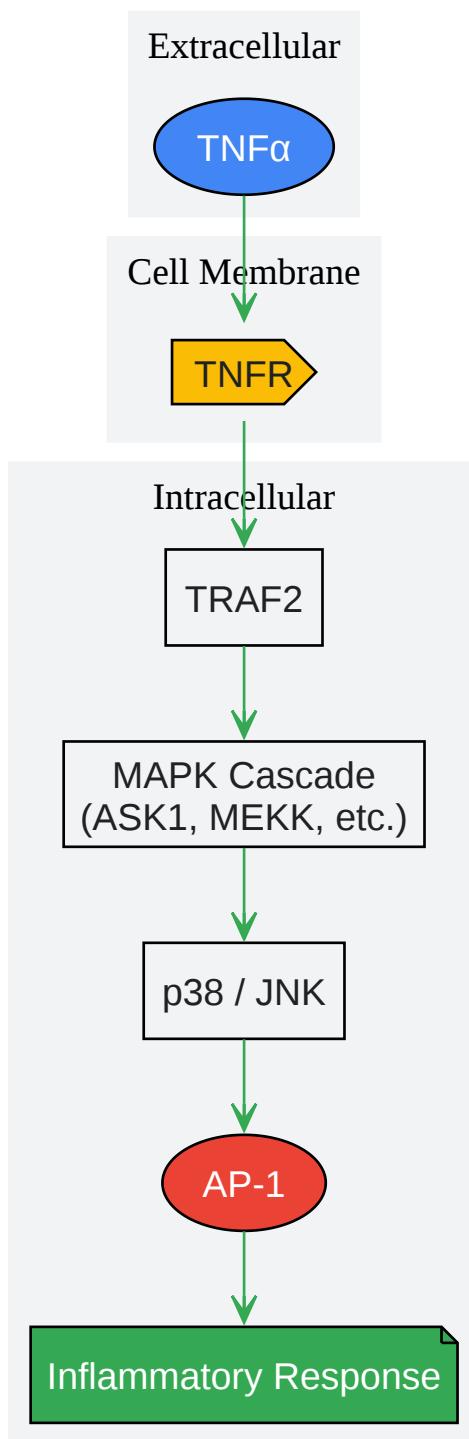
- **Ionization:** Electron Ionization (EI) is a common method for volatile compounds. Electrospray ionization (ESI) could also be used if the compound is introduced in solution.
- **Expected Fragmentation:** The molecular ion peak  $[M]^+$  at m/z 400.1 would be expected. Fragmentation may involve the loss of phenoxy radicals ( $\cdot OC_6H_5$ ) or phenol molecules ( $HOC_6H_5$ ).

## Biological Activity and Signaling Pathways

Extensive searches of the scientific literature did not yield specific data on the biological activity, mechanism of action, or effects on signaling pathways of Tetraphenyl Orthosilicate (CAS 1174-72-7). Research in this area has predominantly focused on the biological effects of silica ( $\text{SiO}_2$ ), silica nanoparticles, and silicate ions in general.

Studies on silica nanoparticles have indicated that they can induce cellular responses, including cytotoxicity and the activation of inflammatory signaling pathways such as the Tumor Necrosis Factor (TNF) and Mitogen-Activated Protein Kinase (MAPK) pathways in various cell lines[11]. However, it is crucial to emphasize that these findings are not directly applicable to tetraphenyl orthosilicate, which is a distinct molecular entity with different physicochemical properties.

The lack of specific biological data for tetraphenyl orthosilicate presents an opportunity for future research to explore its potential bioactivity, including its cytotoxicity against cancer cell lines and its influence on key cellular signaling cascades.



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**Figure 2:** A simplified representation of the TNF-MAPK signaling pathway, which is known to be affected by some silica-based materials, but has not been studied in the context of Tetraphenyl Orthosilicate.

## Safety and Handling

Based on general safety data for related organosilicate compounds, the following handling precautions are recommended.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side-shields, and a lab coat.
- Ventilation: Use in a well-ventilated area or under a chemical fume hood to avoid inhalation of any dust or vapors.
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.
- Storage: Store in a tightly closed container in a dry and cool place.

## Conclusion

Tetraphenyl orthosilicate is a well-defined organosilicon compound with established chemical and physical properties. While methods for its synthesis and purification are based on standard organic chemistry principles, detailed experimental protocols and specific analytical data are not widely published. A significant gap exists in the understanding of its biological activity and potential effects on cellular signaling pathways. This guide provides a comprehensive summary of the currently available information and highlights areas where further research is needed to fully characterize this compound, particularly for its potential applications in drug development and other life sciences.

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